

Application Notes: Recombinant Expression of Human Secretin (28-54) Peptide

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Compound of Interest

Compound Name: Secretin (28-54), human

Cat. No.: B14756563

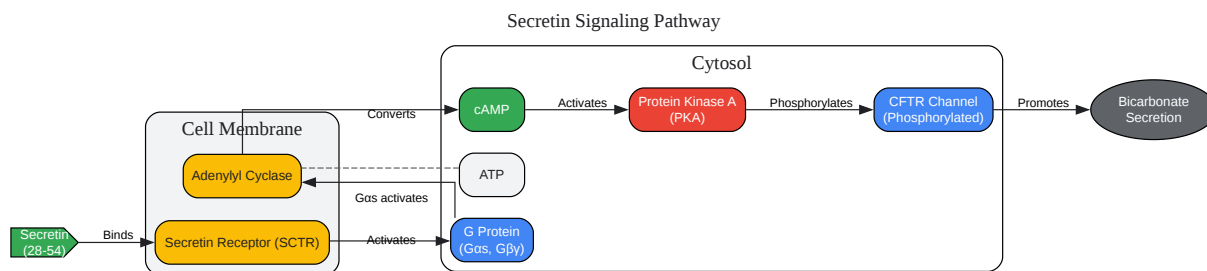
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Introduction

Secretin is a 27-amino acid peptide hormone that plays a crucial role in regulating the pH of the duodenum.[1][2] It is produced by S-cells in the small intestine in response to gastric acid, stimulating the pancreas and biliary system to release a bicarbonate-rich fluid to neutralize the acid.[1][3][4] The mature human secretin peptide corresponds to amino acid residues 28-54 of its precursor, prosecretin.[5][6] Recombinant expression of Secretin (28-54) provides a cost-effective and scalable method for producing this biologically active peptide for research, diagnostics, and therapeutic development. These notes provide a comprehensive overview and detailed protocols for its expression in *Escherichia coli*, subsequent purification, and characterization.

Biological Function and Signaling Pathway

Secretin exerts its effects by binding to the Secretin Receptor (SCTR), a G protein-coupled receptor (GPCR).[3][7] This interaction primarily activates the G α s subunit, which stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels.[1][8] Elevated cAMP activates Protein Kinase A (PKA), which then phosphorylates downstream targets, such as the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) anion channel, leading to the secretion of bicarbonate and water.[3][4] This signaling cascade is fundamental to secretin's role in digestion and pH homeostasis.[1][5]



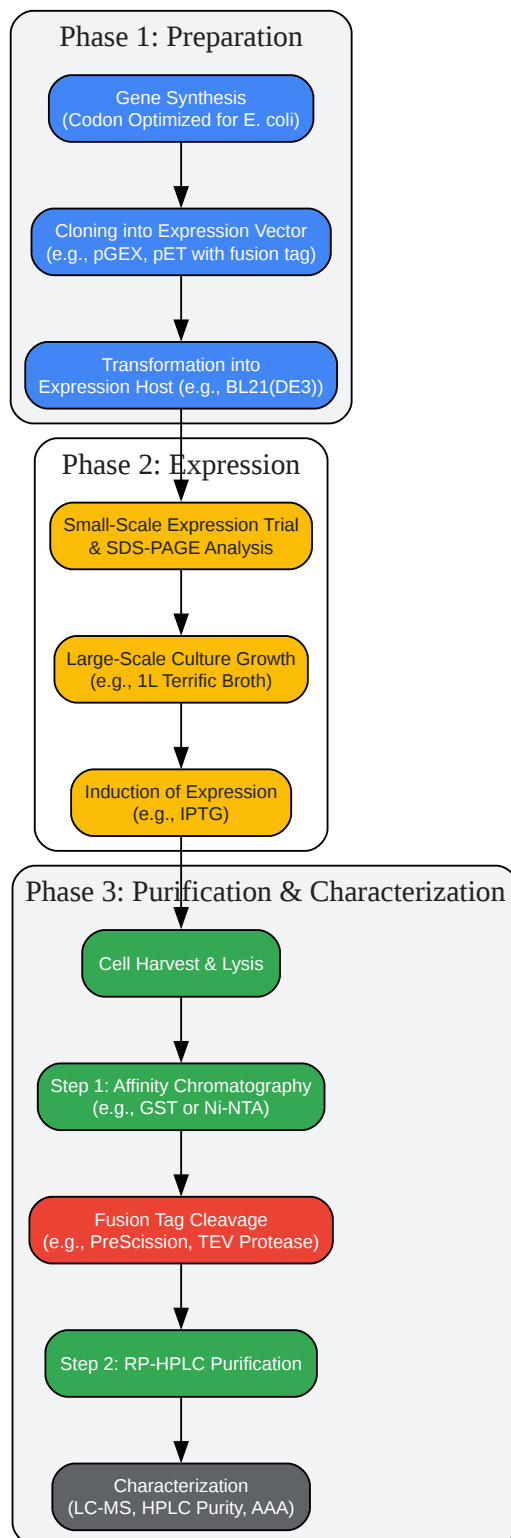
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Caption: The Secretin signaling cascade, initiated by ligand binding and culminating in bicarbonate secretion.

Experimental Protocols

A robust strategy for producing small peptides like Secretin (28-54) in *E. coli* involves expressing it as a fusion protein. This approach enhances stability, prevents degradation by host proteases, and simplifies purification.[9] The following workflow outlines the key stages from gene synthesis to final product characterization.

Recombinant Secretin (28-54) Production Workflow

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